

Application Note: Analytical Characterization Protocol for 2-Aminobenzo[d]oxazole-4-carboxamide

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Compound of Interest

Compound Name:	2-Aminobenzo[d]oxazole-4-carboxamide
CAS No.:	1806379-18-9
Cat. No.:	B12873683

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Introduction & Therapeutic Context

2-Aminobenzo[d]oxazole-4-carboxamide (CAS: 1806379-18-9)[1] is a highly functionalized heterocyclic scaffold of significant interest in contemporary medicinal chemistry. Derivatives of the 2-aminobenzoxazole class have been identified as potent inhibitors of the [2], offering novel therapeutic avenues for multiple sclerosis by modulating lymphocyte trafficking. Additionally, the carboxamide-substituted benzoxazole core is a clinically validated pharmacophore for[3], utilized in the treatment of chemotherapy-induced nausea and vomiting (CINV) and irritable bowel syndrome (IBS-D).

Given its dense functionalization—comprising a primary amine, a carboxamide, and an oxazole ring within a compact aromatic system—rigorous analytical characterization is paramount to ensure batch-to-batch consistency, confirm regiochemistry, and validate purity prior to in vitro or in vivo biological assays.

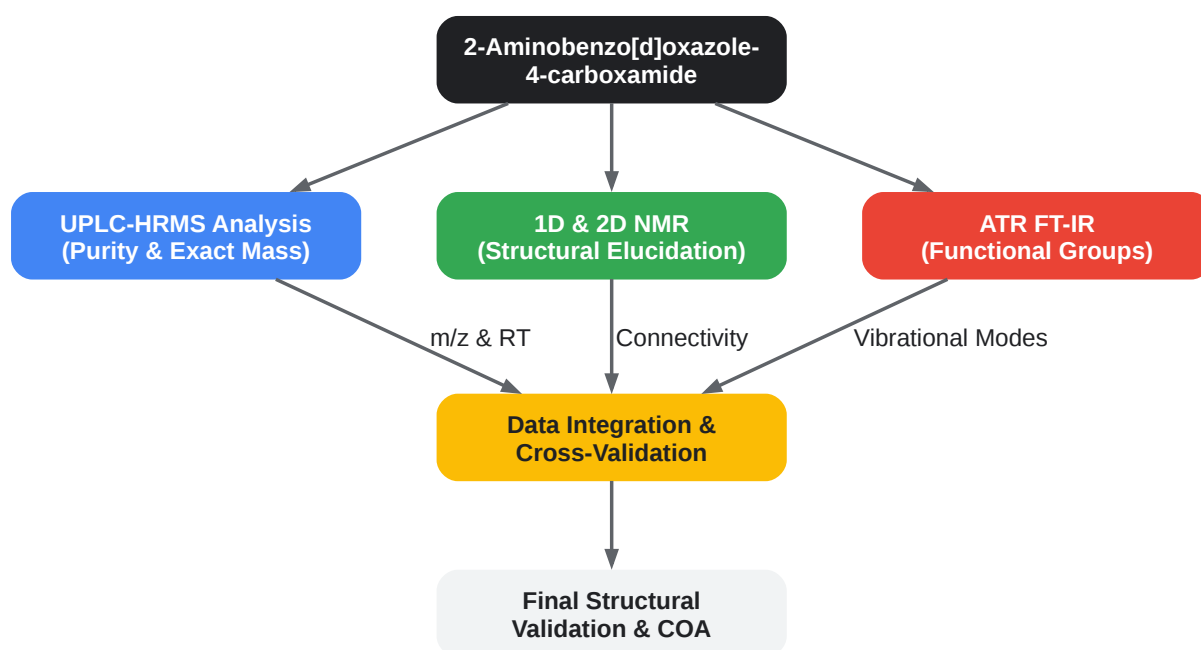
Physicochemical Profile

Before initiating the analytical workflow, it is critical to establish the baseline physicochemical properties of the analyte to inform solvent selection and chromatographic parameters.

Property	Value
Chemical Name	2-Aminobenzo[d]oxazole-4-carboxamide
CAS Registry Number	1806379-18-9
Molecular Formula	C ₈ H ₇ N ₃ O ₂
Monoisotopic Mass	177.0538 Da
Molecular Weight	177.16 g/mol
LogP (Predicted)	~0.8 - 1.2
Hydrogen Bond Donors	2 (Amine, Carboxamide)
Hydrogen Bond Acceptors	4

Multimodal Analytical Workflow

To establish a self-validating analytical package, we employ an orthogonal approach combining mass spectrometry, nuclear magnetic resonance, and vibrational spectroscopy.



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Fig 1. Multimodal analytical workflow for the structural validation of benzoxazole derivatives.

Experimental Methodologies & Causality

UPLC-HRMS (Chromatographic Purity & Exact Mass)

Objective: Determine chromatographic purity ($\geq 95\%$ required for biological assays) and confirm the exact monoisotopic mass.

Causality & Rationale: High-resolution mass spectrometry (HRMS) using a Time-of-Flight (TOF) analyzer is required to distinguish the target compound from isobaric impurities. The use of 0.1% Trifluoroacetic acid (TFA) in the mobile phase is a deliberate, mechanistic choice. TFA

acts as an ion-pairing agent that suppresses the ionization of the carboxamide group during the chromatographic run, preventing peak tailing on the C18 stationary phase. Simultaneously, it ensures the efficient protonation of the primary amine, maximizing the signal-to-noise ratio for positive ion mode [4].

Self-Validating Protocol:

- **System Suitability:** Inject a blank (Mobile Phase A) prior to the sample to rule out column carryover.
- **Calibration:** Utilize a lock-mass internal standard (e.g., Leucine Enkephalin, m/z 556.2771) infused continuously to ensure mass accuracy remains < 5 ppm.
- **Sample Prep:** Dissolve 1 mg of the compound in 1 mL of Methanol/Water (1:1).
- **Execution:** Run the gradient detailed in Table 2. Extract the chromatogram at 254 nm and 280 nm.
- **Validation:** The exact mass $[M+H]^+$ must be observed at 178.0616 Da (± 5 ppm).

Table 2: UPLC Gradient Protocol

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (H ₂ O + 0.1% TFA)	% Mobile Phase B (MeCN + 0.1% TFA)
0.00	0.6	95.0	5.0
0.50	0.6	95.0	5.0
4.00	0.6	5.0	95.0
5.00	0.6	5.0	95.0

| 5.10 | 0.6 | 95.0 | 5.0 |

NMR Spectroscopy (Structural Elucidation)

Objective: Elucidate the atomic connectivity and confirm the regiochemistry of the carboxamide substitution on the benzoxazole core.

Causality & Rationale: Dimethyl sulfoxide-d6 (DMSO-d6) is strictly mandated as the solvent over CDCl₃. The high polarity of the carboxamide and primary amine groups renders the compound poorly soluble in chloroform. Crucially, DMSO-d6 strongly hydrogen-bonds with the -NH₂ protons, significantly slowing their exchange rate. This allows for the distinct observation and integration of the carboxamide and amine signals, which would otherwise broaden into the baseline or exchange completely in protic solvents like D₂O or Methanol-d₄^[2].

Self-Validating Protocol:

- Sample Prep: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-d6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference (0.00 ppm).
- Acquisition: Acquire ¹H NMR (400 MHz, 16 scans) and ¹³C NMR (100 MHz, 512 scans).
- Cross-Validation (2D NMR): Acquire a ¹H-¹³C HSQC (Heteronuclear Single Quantum Coherence) spectrum. This 2D experiment acts as an internal cross-check, ensuring that every integrated aromatic proton signal is directly correlated to its corresponding carbon atom, thereby eliminating the possibility of misassigning impurity peaks as structural protons.

Table 3: Expected ¹H NMR Chemical Shifts (DMSO-d6, 400 MHz)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality / Note
~8.10	Broad Singlet	1H	-CONH ₂ (H _a)	Deshielded due to restricted C-N rotation.
~7.85	Doublet (J = 8.0 Hz)	1H	Ar-H (C5)	Ortho to the electron-withdrawing carboxamide.
~7.70	Broad Singlet	1H	-CONH ₂ (H ₆)	Upfield amide proton.
~7.60	Broad Singlet	2H	-NH ₂ (C2 Amine)	Distinct integration confirmed by DMSO-d ₆ H-bonding.
~7.55	Doublet (J = 7.8 Hz)	1H	Ar-H (C7)	Ortho to the benzoxazole oxygen.

| ~7.30 | Triplet (J = 7.9 Hz) | 1H | Ar-H (C6) | Meta to carboxamide; exhibits ortho coupling to C5/C7. |

ATR FT-IR Spectroscopy (Functional Group Validation)

Objective: Identify key vibrational modes associated with the functional groups.

Causality & Rationale: Attenuated Total Reflectance (ATR) FT-IR is mandated over traditional KBr pellet transmission methods. KBr is highly hygroscopic; absorbed water produces a broad O-H stretching band that heavily overlaps with and obscures the critical N-H stretching region (3100–3500 cm⁻¹) necessary for validating the primary amine and carboxamide groups. ATR utilizes a diamond crystal, allowing for direct, moisture-free analysis of the neat solid.

Self-Validating Protocol:

- **Background Check:** Collect a background scan of the clean diamond crystal (64 scans, 4 cm^{-1} resolution). The presence of the characteristic atmospheric CO_2 doublet (2350 cm^{-1}) in the raw spectrum, followed by its complete subtraction in the processed spectrum, validates the background correction algorithm.
- **Execution:** Compress ~2 mg of the neat powder onto the ATR crystal.
- **Validation:** Confirm the presence of the Amide I band ($\text{C}=\text{O}$ stretch) at $\sim 1660 \text{ cm}^{-1}$, the Amide II band (N-H bend) at $\sim 1610 \text{ cm}^{-1}$, and the distinct primary amine N-H doublet stretch at ~ 3400 and $\sim 3300 \text{ cm}^{-1}$.

References

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- [4. pubs.acs.org \[pubs.acs.org\]](#)
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